

Indeloxazine hydrochloride citalopram maprotiline comparative efficacy

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Compound Focus: Indeloxazine Hydrochloride

CAS No.: 65043-22-3

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Clinical Comparison: Citalopram vs. Maprotiline

The table below summarizes the findings from two independent double-blind clinical trials that directly compared citalopram and maprotiline in depressed patients [1] [2].

Aspect	Citalopram (SSRI)	Maprotiline (NRI/Tetracyclic)
Mechanism of Action	Highly selective serotonin (5-HT) reuptake inhibitor [1]	Selective noradrenaline (NA) reuptake inhibitor [1]
Overall Efficacy	No significant difference from maprotiline; approximately 50% response rate in severely ill patients [1]. Similar significant reduction in MADRS scores [2].	No significant difference from citalopram [1] [2].
Common Side Effects	Increased sweating, drowsiness, restlessness, headache, nausea [1] [2].	Anticholinergic symptoms: dry mouth, constipation [1] [2]. Also hypotension, somnolence, tremor [2].

Aspect	Citalopram (SSRI)	Maprotiline (NRI/Tetracyclic)
Key Differentiators	Side effects were mostly reported by non-responders. Serotonin concentration in blood was significantly reduced [1].	Anticholinergic side effects were also reported by responders [1].
Dosing in Trials	40 mg or 60 mg as a single evening dose [2].	75 mg or 150 mg as a single evening dose [2].

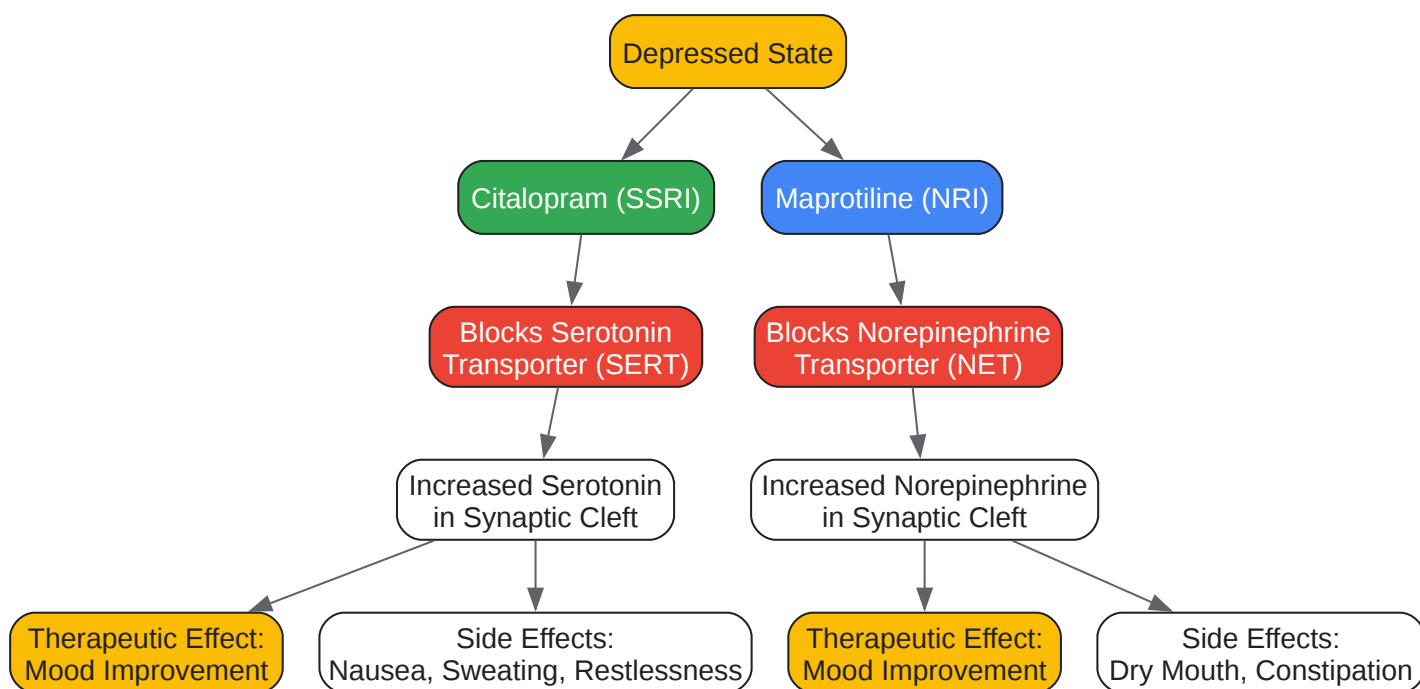
Detailed Experimental Protocols

Here are the methodologies used in the key studies cited:

- **Study Design from [1]:** This was a double-blind clinical trial with 29 hospitalized, severely depressed patients. Patients were rated using standard depression scales. Clinical assessments included plasma steady-state levels of the drugs, the Dexamethasone Suppression Test (DST), and analysis of post-probenecid concentrations of 5-HIAA, HVA, and MHPG in lumbar cerebrospinal fluid (CSF). Serotonin levels in blood and thrombocytes were also measured at baseline and after 2 and 4 weeks of treatment.
- **Study Design from [2]:** This was a larger, double-blind, multicenter trial involving 96 depressed patients. The trial lasted 6 weeks, with efficacy assessments using the Montgomery-Åsberg Depression Rating Scale (MADRS) and the Clinical Global Impressions (CGI) scale conducted at weeks 0, 1, 2, 4, and 6. Side effects were also recorded at these intervals. The drugs were administered as a single evening dose.

Mechanism of Action Pathway

The following diagram illustrates the distinct primary mechanisms of action of Citalopram and Maprotiline, which lead to their different side effect profiles.



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Research Status of Indeloxazine Hydrochloride

The search results did not contain specific clinical data for **indeloxazine hydrochloride**. This lack of information in the current search means I cannot provide a direct comparison of its efficacy and side effects with citalopram and maprotiline.

To find the information you need on indeloxazine, you could:

- **Refine your search** on specialized academic databases like PubMed or Embase using terms such as "indeloxazine clinical trial" or "indeloxazine versus."
- **Consult older literature**, as the drug may have been more extensively studied in the 1980s or 1990s.

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References

1. A double-blind comparative clinical trial of citalopram vs ... [pubmed.ncbi.nlm.nih.gov]

2. Citalopram Versus Maprotiline: A Controlled, Clinical ... [pubmed.ncbi.nlm.nih.gov]

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